

3,5-Dimethylpiperidine hydrochloride physical properties

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Compound of Interest

Compound Name: *3,5-Dimethylpiperidine hydrochloride*
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Technical Guide: 3,5-Dimethylpiperidine Hydrochloride

Physical Properties, Stereochemical Analysis, and Application Protocols

Executive Summary

3,5-Dimethylpiperidine hydrochloride is a critical heterocyclic building block used extensively in the synthesis of peptidomimetics, local anesthetics, and as a Structure Directing Agent (SDA) in zeolite fabrication (e.g., SSZ-39). Unlike its liquid free base, the hydrochloride salt is a stable solid, offering improved handling properties for precise stoichiometric additions.

This guide addresses a common pain point in the literature: the ambiguity surrounding the stereochemistry of 3,5-dimethylpiperidine. Commercial supplies are often mixtures of cis (meso) and trans (racemic) isomers. Understanding the physical distinctions between these forms is paramount for reproducibility in drug design and materials science.

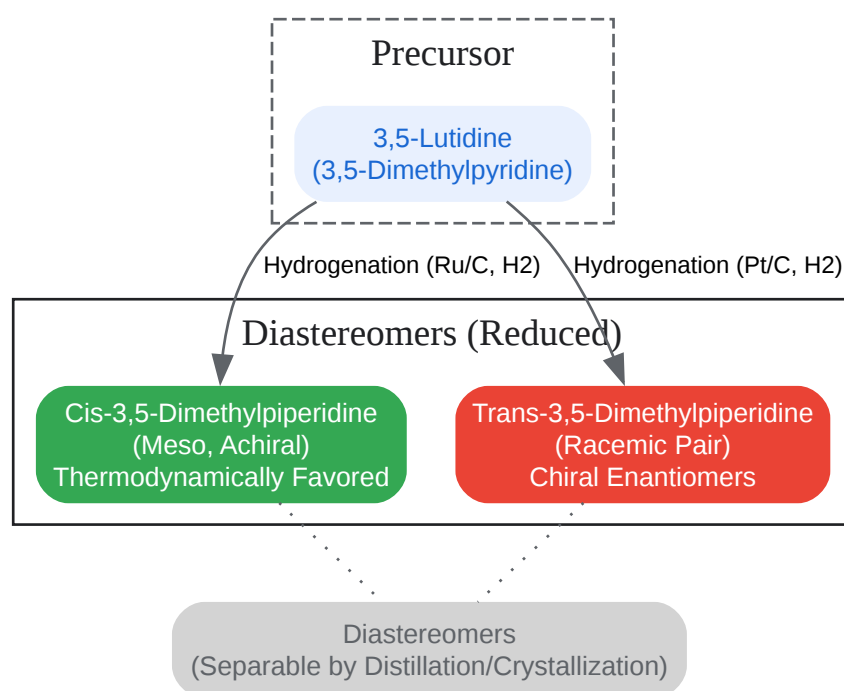
Chemical Identity & Stereochemistry[1]

The 3,5-dimethyl substitution pattern on the piperidine ring generates two diastereomers with distinct physical profiles.

- Chemical Name: **3,5-Dimethylpiperidine hydrochloride**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C₇H₁₅N · HCl
- Molecular Weight: 149.66 g/mol (Salt); 113.20 g/mol (Free Base)
- CAS Numbers:
 - Mixture (Free Base): 35794-11-7
 - Cis-Isomer (Free Base): 14446-75-4[\[7\]](#)[\[8\]](#)
 - Trans-Isomer (HCl Salt): 67288-91-9[\[4\]](#)[\[5\]](#)

Stereochemical Visualization

The cis isomer is a meso compound (achiral) due to a plane of symmetry. The trans isomer exists as a pair of enantiomers (chiral).



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Figure 1: Stereochemical relationship and synthetic origin of 3,5-dimethylpiperidine isomers.

Physical & Chemical Properties[6][7][9][10][11][12] [13][14]

The following data aggregates experimental values for the hydrochloride salt and its corresponding free base. Note that the melting point of the salt is highly dependent on isomeric purity and hydration state.

Table 1: Comparative Physical Properties[8]

Property	Free Base (Liquid)	Hydrochloride Salt (Solid)	Notes
Appearance	Colorless to pale yellow liquid	White to off-white crystalline powder	Salt form prevents oxidation and volatility.
Melting Point	-50°C (approx.)	128–129°C (cis-isomer) [1]	Salt MP is sharp for pure isomers; mixtures exhibit broad melting ranges.
Boiling Point	144°C (at 760 mmHg)	N/A (Decomposes/Sublimes)	Do not attempt to distill the salt.
Solubility	Miscible in EtOH, Ether, Chloroform	Soluble: Water, Methanol, EtOH Insoluble: Ether, Hexane	Use Ether/Hexane to precipitate the salt from reaction mixtures.
Density	0.853 g/mL (at 25°C)	Bulk density varies by crystal habit	-
pKa	~11.0 (Estimated)	-	Strong base; salt formation is exothermic.
Hygroscopicity	Low	Moderate to High	Store in desiccator; weigh quickly in humid environments.

Spectroscopic Characterization (Diagnostic Signals)

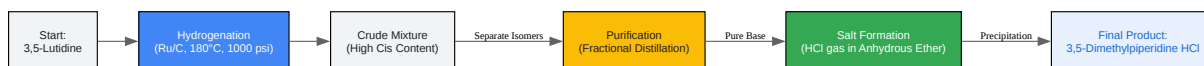
- ^1H NMR (D_2O): The methyl doublet signal is diagnostic.
 - Cis-isomer: Methyl groups are equatorial, typically appearing upfield (~0.8-0.9 ppm).
 - Trans-isomer: One axial, one equatorial methyl (in chair flip average), often appearing slightly downfield relative to cis.

- IR Spectroscopy:
 - Broad ammonium band ($\sim 2400\text{--}3000\text{ cm}^{-1}$) characteristic of $\text{R}_2\text{NH}_2^+ \text{Cl}^-$.
 - Absence of C=N stretches (present in the lutidine precursor).

Synthesis & Purification Protocol

The synthesis of the hydrochloride salt typically proceeds via the hydrogenation of 3,5-lutidine followed by acidification.[2] The choice of catalyst dictates the cis:trans ratio.

Workflow: Hydrogenation to Salt Formation



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Figure 2: Industrial synthesis workflow targeting high-purity hydrochloride salt.

Detailed Protocol: Salt Formation [1][2]

- Dissolution: Dissolve 10 mmol of pure cis-3,5-dimethylpiperidine free base in 50 mL of anhydrous diethyl ether.
- Acidification: Cool to 0°C. Slowly bubble anhydrous HCl gas through the solution OR add 1.1 equivalents of 2M HCl in diethyl ether dropwise.
- Precipitation: The white hydrochloride salt will precipitate immediately.
- Purification: Filter the solid under argon. Wash with cold hexane to remove unreacted base.
- Recrystallization: If MP is $<125^\circ\text{C}$, recrystallize from a mixture of isopropanol/ether to remove trans impurities.

Applications in Drug Design & Materials

Peptidomimetics & Conformational Control

The 3,5-dimethyl substitution restricts the conformational flexibility of the piperidine ring. In drug design, this "steric locking" is used to:

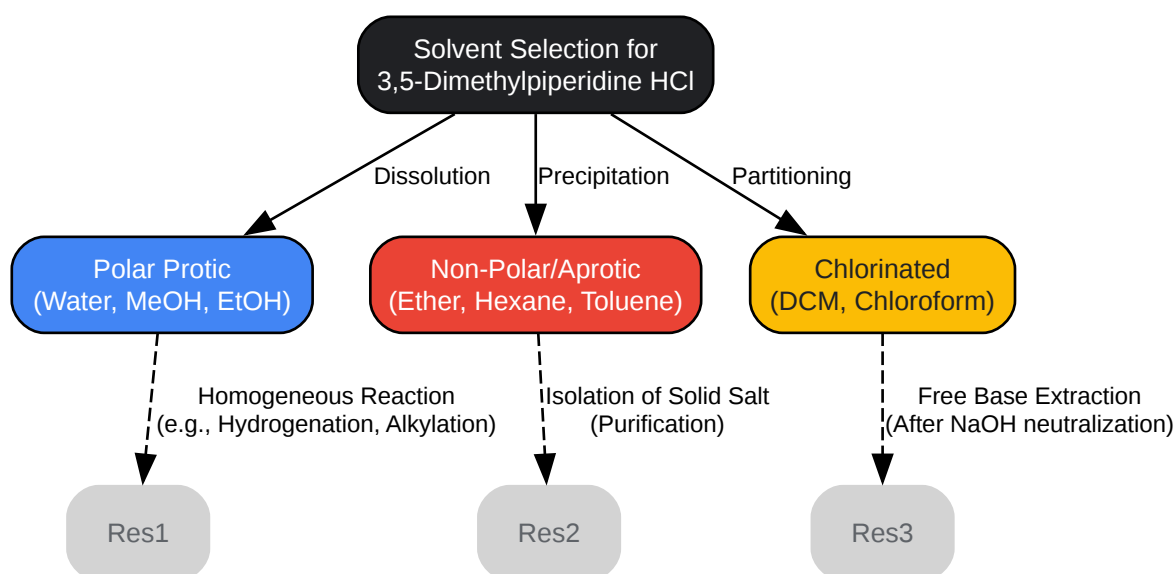
- Enhance binding affinity by reducing the entropic penalty of binding.
- Block metabolic hotspots on the piperidine ring (hindering P450 oxidation).

Zeolite Synthesis (SSZ-39)

The cis-isomer (often as the quaternary ammonium derivative) is a specific Structure Directing Agent (SDA) for the AEI topology (SSZ-39). The specific shape of the cis-isomer is critical for templating the zeolite cage; the trans-isomer often leads to impurities or different topologies [3].

Solubility Decision Tree

Use this logic to select solvents for reactions involving the HCl salt.



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Figure 3: Solubility profile and solvent selection guide.

Handling and Safety

- **Hygroscopicity:** The HCl salt is hygroscopic. Store in a tightly sealed container with desiccant.
- **Corrosion:** As a chloride salt, it can be corrosive to stainless steel over prolonged exposure in aqueous solution.
- **Toxicity:** While less volatile than the free base, the salt is an irritant. Standard PPE (gloves, goggles, fume hood) is mandatory.

References

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